

Best practices for storing and handling RU 59063

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Compound of Interest

Compound Name: RU 59063

Cat. No.: B1680189

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Technical Support Center: RU 59063

This technical support center provides best practices for the storage and handling of **RU 59063**, a nonsteroidal selective androgen receptor modulator (SARM). It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **RU 59063**?

A1: **RU 59063** is a nonsteroidal androgen or selective androgen receptor modulator (SARM) first described in 1994.^[1] It is a high-affinity ligand for the androgen receptor (AR) and is characterized as an N-substituted arylthiohydantoin.^[2] While initially investigated as a potent antiandrogen, subsequent research revealed its dose-dependent androgenic activity.^[1]

Q2: What is the mechanism of action of **RU 59063**?

A2: As a SARM, **RU 59063** functions by binding to the androgen receptor. This binding event initiates a conformational change in the receptor, leading to the dissociation of heat shock proteins, dimerization of the receptor, and translocation to the nucleus. Inside the nucleus, the **RU 59063**-AR complex binds to Androgen Response Elements (AREs) on the DNA, which in turn modulates the transcription of target genes.

Q3: What are the primary research applications for **RU 59063**?

A3: Given its high affinity and selectivity for the androgen receptor, **RU 59063** is primarily used in research to study androgen receptor signaling pathways in various physiological and pathological contexts. It can be a valuable tool in cell-based assays to investigate the effects of androgen receptor modulation.

Q4: What are the key chemical properties of **RU 59063**?

A4: The key chemical properties of **RU 59063** are summarized in the table below.

Property	Value
Molecular Formula	C ₁₇ H ₁₈ F ₃ N ₃ O ₂ S
Molecular Weight	385.40 g/mol
CAS Number	155180-53-3

Storage and Handling

Proper storage and handling of **RU 59063** are critical to maintain its stability and ensure the reproducibility of experimental results.

Storage Recommendations

Condition	Solid Form	Stock Solution
Short-term	Room temperature	4°C (up to 2 weeks)
Long-term	-20°C	-20°C (up to 1 year) or -80°C

Store in a cool, dry, and dark place. Protect from direct sunlight and moisture.

Reconstitution Protocol

It is recommended to prepare a concentrated stock solution of **RU 59063** in a suitable solvent, which can then be diluted to the final working concentration in cell culture media.

Recommended Solvent: Dimethyl sulfoxide (DMSO)

Procedure:

- Equilibrate the vial of **RU 59063** powder to room temperature before opening.
- Add the appropriate volume of DMSO to the vial to achieve a desired stock concentration (e.g., 10 mM).
- Vortex the solution until the powder is completely dissolved. Gentle warming (e.g., in a 37°C water bath) may assist in dissolution, but avoid excessive heat.
- Aliquot the stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C.

Experimental Protocols

Cell-Based Androgen Receptor Activity Assay

This protocol provides a general framework for assessing the activity of **RU 59063** in a cell-based reporter gene assay.

Materials:

- **RU 59063**
- A suitable mammalian cell line expressing the androgen receptor (e.g., PC-3, LNCaP, or a transiently transfected cell line like HEK293T)
- An androgen-responsive reporter plasmid (e.g., containing a luciferase or GFP gene under the control of an ARE promoter)
- Appropriate cell culture media and supplements
- Transfection reagent (if applicable)
- Lysis buffer and substrate for the reporter assay (e.g., luciferase assay system)
- Multi-well plates (e.g., 96-well)

Methodology:

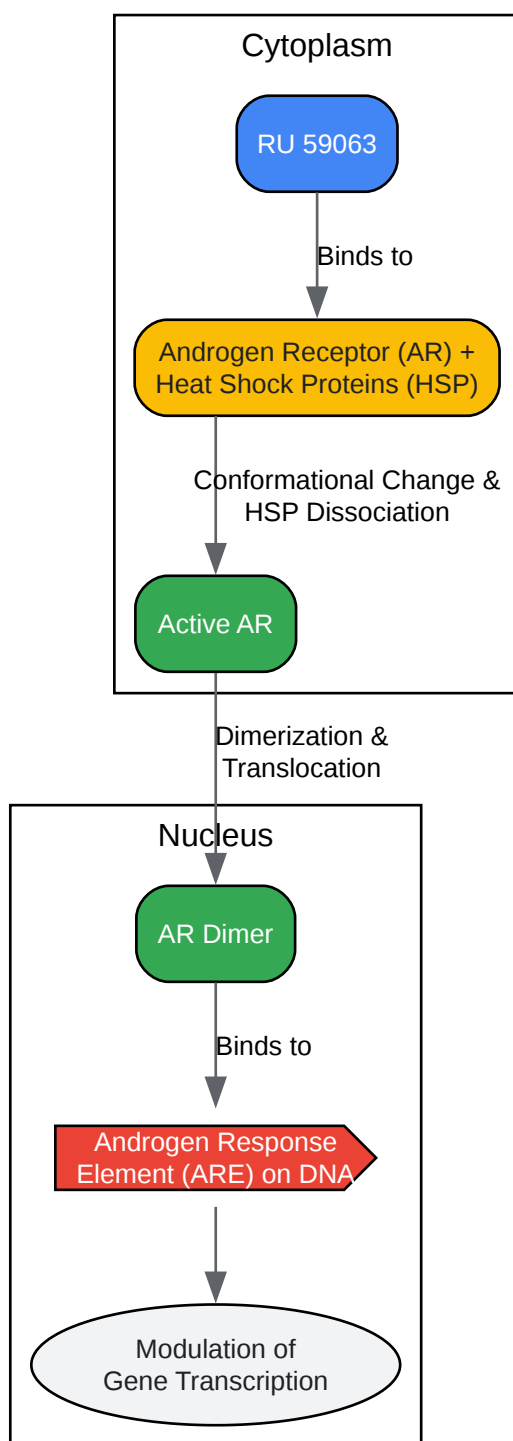
- **Cell Seeding:** Seed the cells in a 96-well plate at a density that will result in 70-80% confluency at the time of treatment.
- **Transfection (if necessary):** If using a transiently transfected cell line, co-transfect the cells with the androgen receptor expression plasmid and the androgen-responsive reporter plasmid according to the manufacturer's protocol for the transfection reagent.
- **Compound Preparation:** Prepare serial dilutions of the **RU 59063** stock solution in the appropriate cell culture medium. The final DMSO concentration in the media should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.
- **Cell Treatment:** Remove the old media from the cells and replace it with the media containing the different concentrations of **RU 59063**. Include appropriate controls: a vehicle control (media with DMSO only) and a positive control (e.g., dihydrotestosterone, DHT).
- **Incubation:** Incubate the cells for a predetermined period (e.g., 18-24 hours) to allow for changes in reporter gene expression.
- **Assay Measurement:** Following incubation, lyse the cells and measure the reporter gene activity according to the manufacturer's instructions for the specific assay system being used.

Troubleshooting Guide

Issue	Possible Cause(s)	Suggested Solution(s)
Compound precipitation in media	- The final concentration of RU 59063 is too high. - The DMSO concentration is too high, causing the compound to fall out of solution when diluted in aqueous media.	- Lower the final concentration of RU 59063. - Ensure the final DMSO concentration is at a non-toxic and soluble level (e.g., $\leq 0.1\%$). - Prepare intermediate dilutions in media to avoid shocking the compound out of solution.
No observable effect or low signal	- The concentration of RU 59063 is too low. - The incubation time is not optimal. - The cell line does not express sufficient levels of the androgen receptor. - The reporter system is not sensitive enough.	- Perform a dose-response experiment with a wider range of concentrations. - Optimize the incubation time. - Confirm androgen receptor expression in your cell line via Western blot or qPCR. - Use a more sensitive reporter assay system.
High background signal in vehicle control	- The reporter plasmid has high basal activity. - The cell culture media contains endogenous androgens.	- Use a reporter plasmid with lower basal activity. - Use charcoal-stripped serum in the cell culture media to remove endogenous steroids.
Inconsistent results between experiments	- Variation in cell seeding density. - Inconsistent incubation times. - Instability of the RU 59063 stock solution due to multiple freeze-thaw cycles.	- Ensure consistent cell seeding and incubation times. - Aliquot the stock solution to avoid repeated freeze-thaw cycles.

Visualizations

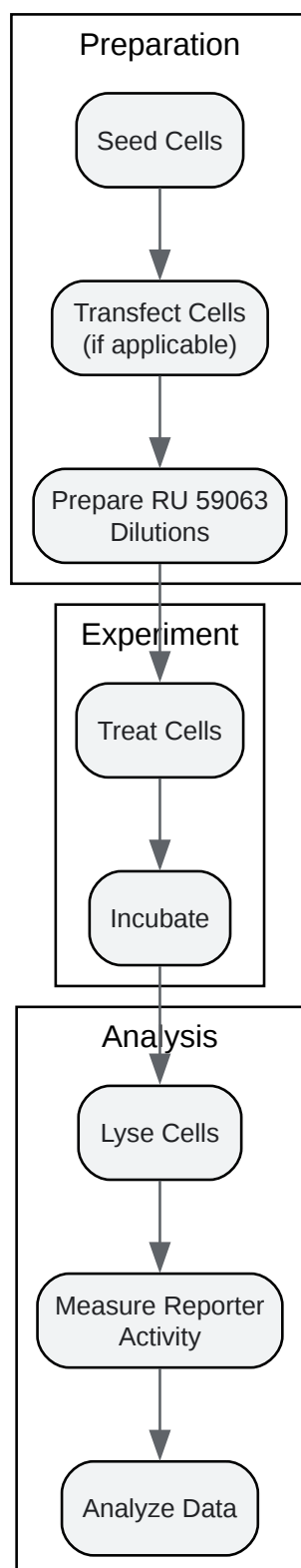
Signaling Pathway



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Caption: Androgen receptor signaling pathway activated by **RU 59063**.

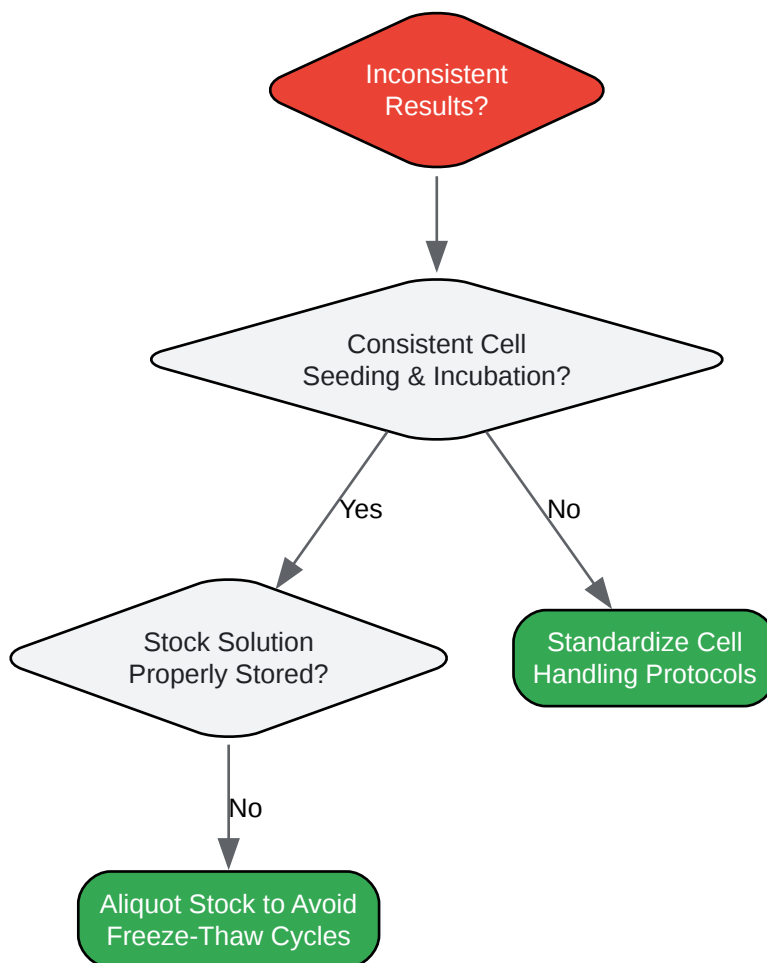
Experimental Workflow



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Caption: General workflow for a cell-based reporter assay.

Troubleshooting Logic



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Caption: Troubleshooting logic for inconsistent experimental results.

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References

- 1. RU-59063 - Wikipedia [en.wikipedia.org]
- 2. medchemexpress.com [medchemexpress.com]

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